

UNC2025 Solubility and Formulation Guide

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Compound Focus: UNC2025

CAS No.: 1429881-91-3

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The table below summarizes key physical properties and tested formulations for **UNC2025** from vendor and research data.

Property / Method	Details	Source / Context
Molecular Weight	476.66 g/mol	[1] [2]
Solubility in DMSO	100 mg/mL (209.79 mM)	[3]
Solubility in Ethanol	8 mg/mL (predicted); 60 mg/mL (tested)	[1] [3]
Solubility in Water	Insoluble	[1] [3]
In Vivo Formulation (Oral)	5% DMSO + 40% PEG300 + 5% Tween 80 + 50% saline; sonication recommended. Working concentration: 4-5 mg/mL.	[1] [3]
In Vivo Formulation (Oral, Oil-based)	5% DMSO + 95% Corn oil; working concentration: 0.71 mg/mL.	[3]

Experimental Protocols for Permeability and Inhibition

Here are detailed methodologies for key experiments related to **UNC2025**'s cellular activity.

1. Cell-Based Assay for Kinase Inhibition [4] [5] This protocol assesses **UNC2025**'s ability to enter cells and inhibit its target, MERTK.

- **Cell Lines:** 697 B-ALL or other MERTK-expressing leukemia cells.
- **Procedure:**
 - Culture cells at a density of 3×10^6 /mL.
 - Treat with **UNC2025** or vehicle (DMSO) for **1 hour**.
 - To stabilize phosphorylated proteins, add a **pervanadate solution** to cultures for the final **3 minutes** before collection.
 - Collect cells and prepare lysates.
 - Immunoprecipitate MERTK protein from the lysates.
 - Detect levels of phosphorylated MERTK (p-Mer) and total MERTK by **Western blot**.
- **Expected Outcome:** A potent and dose-dependent decrease in p-Mer signal, with an IC₅₀ reported to be around **2.7 nM** in 697 B-ALL cells [1] [4].

2. Soft Agar Colony Formation Assay [4] [5] This long-term assay evaluates the effect of **UNC2025** on cell proliferation and survival.

- **Cell Lines:** A549 (NSCLC) or Molm-14 (AML) cells.
- **Procedure:**
 - Suspend cells in **0.35% soft agar** containing culture medium and **UNC2025** or vehicle.
 - Overlay with liquid medium containing the same concentration of **UNC2025**.
 - **Refresh the medium and drug** three times per week.
 - After **two weeks**, stain colonies with nitroterazolium blue chloride and count them.
- **Expected Outcome:** Significant, dose-dependent reduction in the number and size of colonies in **UNC2025**-treated groups compared to the vehicle control [1] [5].

Troubleshooting and FAQ

Q1: My UNC2025 solution has precipitated. How can I resolve this?

- **Check Solvent Order:** When preparing in vivo formulations, add solvents sequentially (DMSO → PEG300 → Tween 80 → saline). Ensure the solution is clear at each step before adding the next solvent [3].
- **Apply Heat and Sonication:** For DMSO stock solutions, gentle heating and sonication are recommended to achieve full solubility [1] [3].
- **Consider Alternative Solvents:** If precipitation persists in aqueous buffers, the ethanol-based stock solution (up to 60 mg/mL) may be a viable alternative for certain in vitro applications [3].

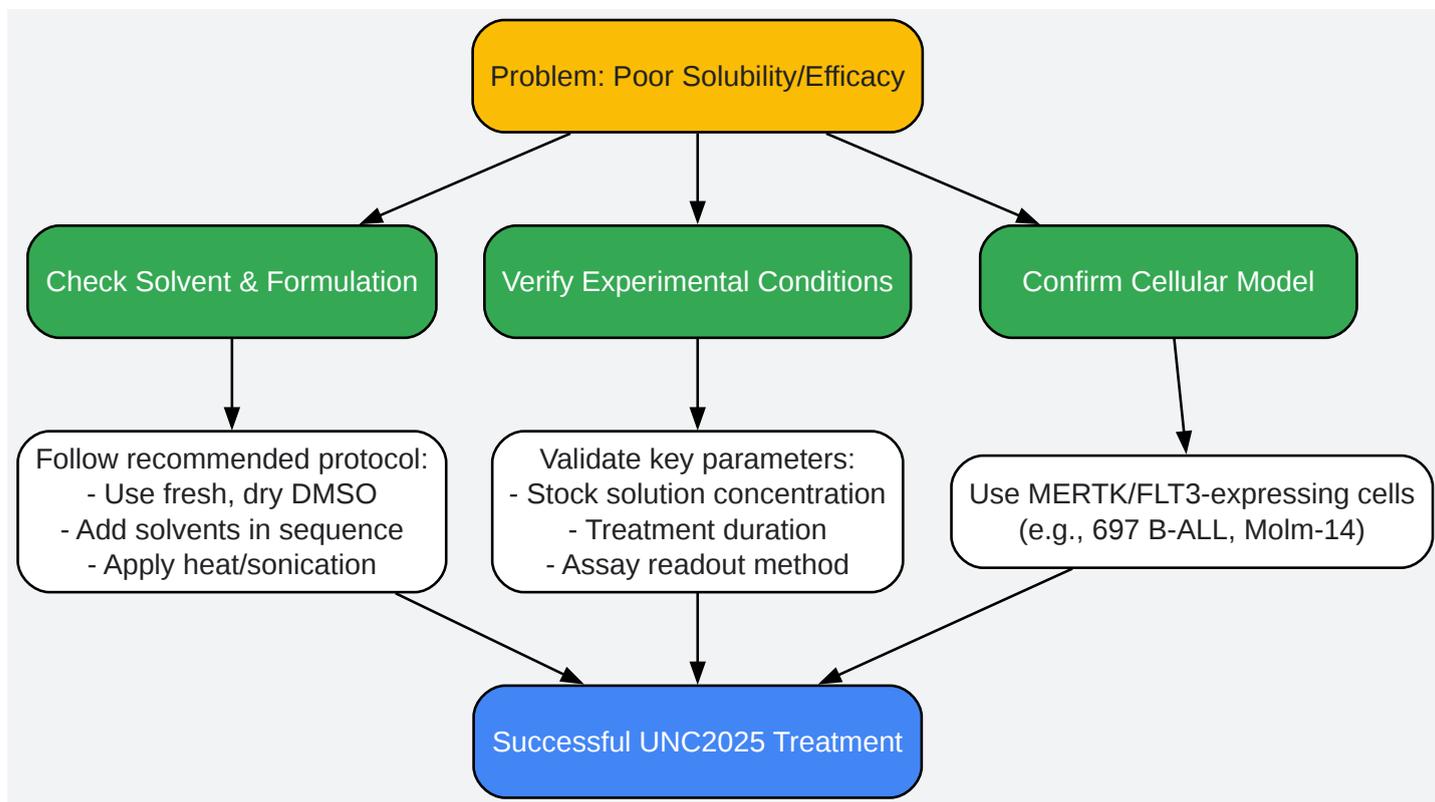
Q2: I am not observing cellular efficacy in my experiments. What could be wrong?

- **Verify Stock Solution Concentration:** Use fresh DMSO and confirm the concentration of your stock solution. Moisture-absorbing DMSO can reduce solubility and lead to lower-than-intended working concentrations [3].
- **Confirm Treatment Duration and Analysis:** Ensure that the cellular treatment duration is sufficient (e.g., 1 hour for phosphorylation inhibition studies). For functional outcomes like apoptosis, longer incubation times (24-48 hours) are typically needed [4] [5].
- **Check Cellular Model:** Confirm that your cell line expresses the target kinases (MERTK or FLT3) to be sensitive to **UNC2025** [5].

Q3: How is the oral bioavailability of UNC2025 achieved despite its low water solubility? The high oral bioavailability (100% in mice) is achieved through **rational formulation design** [5]. The use of solubilizing agents like PEG300 and surfactants like Tween 80 in the formulation creates a micellar solution that enhances the dissolution and absorption of the compound in the gastrointestinal tract [6] [3].

Experimental Workflow and Troubleshooting

The following diagram illustrates the key decision points for resolving common **UNC2025** permeability and efficacy issues.



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